

An In-Depth Technical Guide to 5-Epicanadensene

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Compound of Interest

Compound Name: 5-Epicanadensene

Cat. No.: B15595365

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Introduction

5-Epicanadensene is a naturally occurring diterpenoid compound. This technical guide provides a comprehensive overview of its chemical identity, including its IUPAC name and known synonyms. While specific experimental data for **5-Epicanadensene** is not readily available in the public domain, this document outlines the general experimental protocols for the isolation and characterization of similar taxane diterpenoids from its natural source, *Taxus sumatrana*. Furthermore, it discusses the potential biological activities of this class of compounds, drawing from research on closely related diterpenoids.

Chemical Identity

IUPAC Name: [(2R,3Z,5S,7S,8E,10S,11R,13S)-2,3,5,10-tetraacetyloxy-7-hydroxy-8-(hydroxymethyl)-4,14,15,15-tetramethyl-13-bicyclo[9.3.1]pentadeca-1(14),3,8-trienyl] acetate[1]

CAS Number: 220384-17-8[1]

Molecular Formula: C₃₀H₄₂O₁₂[1]

Synonyms: While no widely used common synonyms for **5-Epicanadensene** have been identified, a potential alternative systematic name is: [(1R,2S,3E,5S,7S,8Z,10R,13S)-2,7,9,10-

tetraacetyloxy-5-hydroxy-4-(hydroxymethyl)-8,12,15,15-tetramethyl-13-bicyclo[9.3.1]pentadeca-3,8,11-trienyl] acetate.

Physicochemical Properties

Detailed and experimentally verified quantitative data for **5-Epicanadensene** is scarce in published literature. The table below summarizes the basic calculated properties.

Property	Value	Source
Molecular Weight	594.65 g/mol	Calculated
Chemical Class	Diterpenoid	BOC Sciences[1]
Natural Source	Taxus sumatrana	ScreenLib ChemFaces

Experimental Protocols

Specific experimental protocols for the isolation and characterization of **5-Epicanadensene** are not explicitly detailed in the available literature. However, based on numerous studies on the phytochemical analysis of *Taxus sumatrana*, a general methodology can be outlined.

General Isolation and Purification of Taxane Diterpenoids from *Taxus sumatrana*

The isolation of taxane diterpenoids from *Taxus sumatrana* typically involves the following steps:

- **Extraction:** The air-dried and powdered plant material (usually leaves and stems) is extracted with a suitable organic solvent, such as methanol or acetone, at room temperature. This process is often repeated multiple times to ensure exhaustive extraction.
- **Partitioning:** The resulting crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatography:** The fractions obtained from partitioning are subjected to a series of chromatographic techniques for further separation and purification.

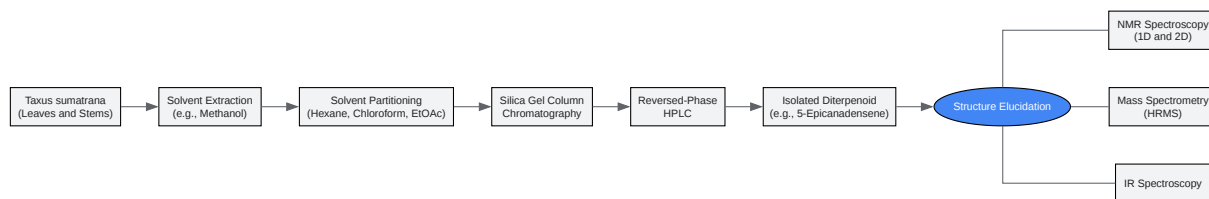
- Column Chromatography: Silica gel column chromatography is commonly used for the initial separation of the complex mixtures.
- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a powerful tool for the final purification of individual diterpenoids.

Structure Elucidation

The chemical structure of isolated diterpenoids is typically determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HMQC, and HMBC are employed to establish the connectivity between protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides the exact molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of specific functional groups, such as hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and acetate groups.
- X-ray Crystallography: In cases where a suitable crystal can be obtained, single-crystal X-ray diffraction provides the unambiguous three-dimensional structure of the molecule.

The following diagram illustrates a generalized workflow for the isolation and identification of diterpenoids from *Taxus sumatrana*.



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A generalized workflow for the isolation and characterization of diterpenoids.

Potential Biological Activity and Signaling Pathways

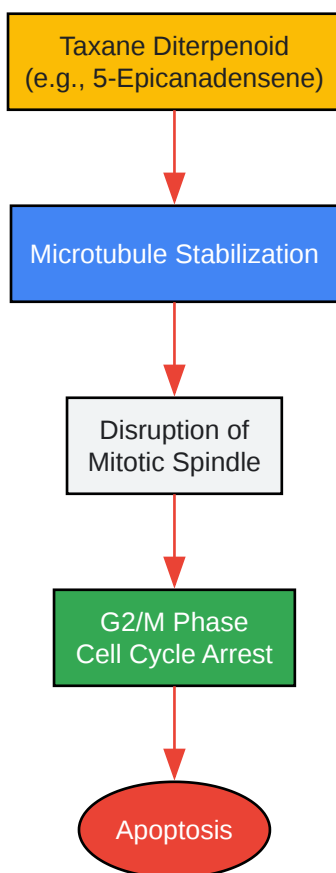
While there is no specific research on the biological activity of **5-Epicanadensene**, numerous studies have demonstrated that taxane diterpenoids isolated from *Taxus* species possess significant cytotoxic and anti-cancer properties.

Several diterpenoids from *Taxus sumatrana* have been reported to exhibit cytotoxicity against various human cancer cell lines, including:

- Lung carcinoma
- Breast cancer
- Colon adenocarcinoma
- Prostate cancer

The primary mechanism of action for many well-known taxane diterpenoids, such as Paclitaxel (Taxol), involves the stabilization of microtubules. This disruption of microtubule dynamics leads to cell cycle arrest at the G2/M phase and ultimately induces apoptosis (programmed cell death). It is plausible that **5-Epicanadensene**, as a member of the taxane diterpenoid family, may exert its biological effects through a similar mechanism.

The following diagram illustrates a simplified hypothetical signaling pathway for the induction of apoptosis by a taxane diterpenoid.



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A hypothetical pathway for taxane-induced apoptosis.

Conclusion

5-Epicanadensene is a complex diterpenoid with a well-defined chemical structure. While specific experimental and biological data for this particular compound are limited, its structural relationship to other bioactive taxane diterpenoids from *Taxus sumatrana* suggests its potential as a cytotoxic agent. Further research is warranted to isolate and characterize **5-Epicanadensene** fully, determine its biological activity, and elucidate its mechanism of action. The general protocols and hypothetical pathways presented in this guide provide a framework for future investigations into this and other related natural products.

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References

- 1. pubs.acs.org [pubs.acs.org]
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